

4-Acetoxy-4'-pentyloxybenzophenone: An Obscure Compound with Limited Publicly Available Data

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Compound of Interest

Compound Name: 4-Acetoxy-4'-pentyloxybenzophenone

Cat. No.: B1292310

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Despite a defined chemical structure and commercial availability, **4-Acetoxy-4'-pentyloxybenzophenone** remains a compound with a notably sparse footprint in scientific literature and historical records. An in-depth review of public databases and scholarly articles reveals a significant lack of information regarding its discovery, detailed synthetic protocols, and specific applications, precluding the creation of a comprehensive technical guide as of late 2025.

Currently, the available information on **4-Acetoxy-4'-pentyloxybenzophenone** is limited to basic physicochemical properties, primarily from chemical supplier databases. There is no readily accessible record of its initial synthesis, the researchers or institution responsible for its discovery, or the historical context of its development. Similarly, its potential applications in research, drug development, or materials science are not documented in peer-reviewed publications or patents.

Physicochemical Properties

The fundamental chemical identifiers and predicted properties of **4-Acetoxy-4'-pentyloxybenzophenone** are summarized below. It is critical to note that the boiling point and density are predicted values and have not been experimentally verified in the available literature.

Property	Value	Source
CAS Number	890099-89-5	Chemical Supplier Databases
Molecular Formula	C ₂₀ H ₂₂ O ₄	Chemical Supplier Databases
Molecular Weight	326.39 g/mol	Chemical Supplier Databases
Predicted Boiling Point	466.3 ± 30.0 °C	Chemical Supplier Databases[1]
Predicted Density	1.105 ± 0.06 g/cm ³	Chemical Supplier Databases[1]

Synthesis and Experimental Protocols

A thorough search for detailed experimental protocols for the synthesis of **4-Acetoxy-4'-pentyloxybenzophenone** yielded no specific results. While general methods for the synthesis of substituted benzophenones are well-established, a specific, validated protocol for this particular molecule is not publicly available. Such a synthesis would likely involve a multi-step process, potentially starting from 4-hydroxybenzophenone and involving etherification to add the pentyloxy group and subsequent acetylation of a hydroxyl group on the other phenyl ring, or a Friedel-Crafts acylation approach. However, without published experimental data, any proposed pathway remains speculative.

The absence of this compound in the scientific literature means there are no associated signaling pathway studies, experimental workflows, or logical relationship diagrams to be visualized.

Conclusion

For researchers, scientists, and drug development professionals, **4-Acetoxy-4'-pentyloxybenzophenone** represents a chemical entity with a clear structure but an enigmatic history and application profile. The lack of published data suggests that it may be a novel compound with yet-to-be-explored properties, a specialized intermediate in a proprietary industrial process, or a compound that was synthesized but did not exhibit properties of significant scientific interest. Further investigation into this molecule would require de novo

synthesis and characterization, as the existing body of scientific knowledge provides no specific guidance.

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References

- 1. 4-ACETOXY-4'-PENTYLOXYBENZOPHENONE | 890099-89-5 [amp.chemicalbook.com]
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Phone: (601) 213-4426

Email: info@benchchem.com

